

physicochemical properties of 1-Piperidinocyclohexanecarbonitrile

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Compound of Interest

Compound Name:	1-Piperidinocyclohexanecarbonitrile
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An In-depth Technical Guide on the Physicochemical Properties of **1-Piperidinocyclohexanecarbonitrile**

Introduction

1-Piperidinocyclohexanecarbonitrile (PCC) is a chemical compound of significant interest in the fields of forensic chemistry, toxicology, and pharmacology. It is primarily known as an immediate precursor in the illicit synthesis of phencyclidine (PCP), a dissociative anesthetic with hallucinogenic and neurotoxic effects.^{[1][2][3][4]} Consequently, PCC is often found as a contaminant in street preparations of PCP.^{[1][5][6]} The toxicity of PCC itself is reported to be greater than that of PCP, making its characterization and detection crucial.^{[4][6]} This document provides a comprehensive overview of the physicochemical properties of **1-Piperidinocyclohexanecarbonitrile**, detailed experimental protocols for its synthesis and analysis, and logical diagrams illustrating its synthetic pathway and analytical workflow.

Chemical Identity and Structure

1-Piperidinocyclohexanecarbonitrile is a white crystalline solid.^{[1][7][8]} It is classified as a Schedule II controlled substance by the Drug Enforcement Administration (DEA) in the United States due to its role as a PCP precursor.^{[1][2]}

Identifier	Value
IUPAC Name	1-(piperidin-1-yl)cyclohexane-1-carbonitrile[2]
Synonyms	PCC, 1-(1-Cyanocyclohexyl)piperidine, NSC 97072[1][2]
CAS Number	3867-15-0[1][2]
Molecular Formula	C ₁₂ H ₂₀ N ₂ [1][2]
Molecular Weight	192.30 g/mol [2]
SMILES	C1CCC(CC1)(C#N)N2CCCCC2[2]
InChI Key	WWSAYKJWUZJLRT-UHFFFAOYSA-N[1][2]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-Piperidinocyclohexanecarbonitrile**. It is described as a very weak base compared to tertiary amines like phencyclidine.[9]

Property	Value	Source
Melting Point	66-68 °C	[7]
Boiling Point	318.3 °C (rough estimate)	[8][10]
Density	1.0076 g/cm ³ (rough estimate)	[8][10]
Refractive Index	1.5200 (estimate)	[8][10]
Solubility	DMF: 2 mg/mL DMSO: 3 mg/mL PBS (pH 7.2): 0.2 mg/mL Ethanol: 1 (1:4): 0.2 mg/mL mg/mL	[1][8]

Experimental Protocols

Synthesis of 1-Piperidinocyclohexanecarbonitrile

This protocol is based on a common synthetic route for PCC.[\[7\]](#)

Materials:

- Piperidine (44 g, 0.52 mole)
- Concentrated Hydrochloric Acid (45 mL)
- Cold Water
- Cyclohexanone (50 g, 0.52 mole)
- Potassium Cyanide (KCN) (36 g)
- 95% Ethanol

Procedure:

- Carefully mix piperidine with concentrated HCl and 120 mL of cold water to achieve a pH of 3-4.
- To this solution, add cyclohexanone, followed by a solution of KCN in 100 mL of water, with vigorous stirring.
- Allow the resulting solution to stir at room temperature overnight. A white precipitate should form after approximately 2 hours.
- Collect the crystalline precipitate by filtration and wash it with cold water.
- Recrystallize the crude product from 300 mL of 95% ethanol to yield a white crystalline solid.

Synthesis of 1-Piperidinocyclohexanecarbonitrile

Piperidine + HCl + Cyclohexanone + KCN

Mix and stir vigorously
at room temperature overnight

Formation of white precipitate

Collect precipitate by filtration
and wash with cold water

Recrystallize from 95% Ethanol

Pure 1-Piperidinocyclohexanecarbonitrile

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Synthesis workflow for **1-Piperidinocyclohexanecarbonitrile**.

Analytical Method for Purity Determination

A method for the selective detection and quantitation of PCC in the presence of synthetic contaminants involves nonaqueous titration.^[9] This method is advantageous as it avoids decomposition of the compound.

Principle: **1-Piperidinocyclohexanecarbonitrile** is a very weak base. This property allows for its selective titration with a strong acid in a nonaqueous solvent, which enhances its basicity.

Materials:

- **1-Piperidinocyclohexanecarbonitrile** sample
- Perchloric acid
- Acetonitrile
- Potentiometer for endpoint detection

Procedure:

- Dissolve a precisely weighed amount of the PCC sample in acetonitrile.
- Titrate the solution with a standardized solution of perchloric acid in acetonitrile.
- Monitor the titration process potentiometrically to determine the equivalence point.
- The purity of the PCC can be calculated based on the volume of perchloric acid titrant consumed.

Quantitation by Gas-Liquid Chromatography (GLC)

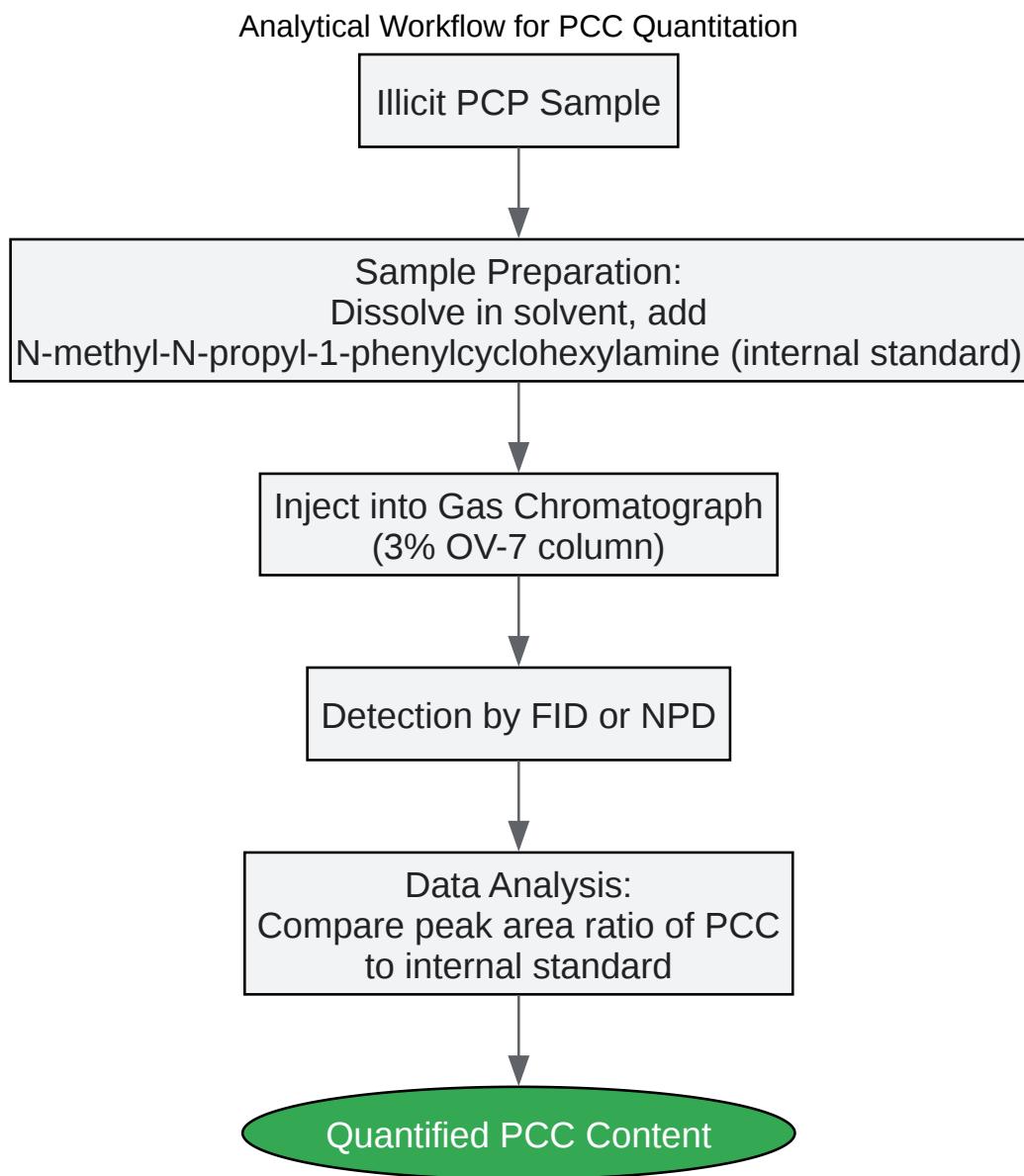
PCC can be quantified in illicit phencyclidine preparations using Gas-Liquid Chromatography (GLC).[\[5\]](#)

Instrumentation & Conditions:

- Gas Chromatograph: Equipped with a flame ionization detector (FID) or a nitrogen-phosphorus detector (NPD) for enhanced selectivity.
- Column: 60-cm 3% OV-7 column.
- Injection Port Temperature: Ambient.
- Internal Standard: N-methyl-N-propyl-1-phenylcyclohexylamine (PCMP).

Procedure:

- Prepare a standard solution of **1-Piperidinocyclohexanecarbonitrile** and the internal standard (PCMP) in a suitable solvent.
- Prepare the sample to be analyzed by dissolving it in the same solvent and adding a known amount of the internal standard.
- Inject both the standard and the sample solutions into the gas chromatograph.
- The ratio of the peak area of PCC to the peak area of the internal standard is used to calculate the concentration of PCC in the sample.



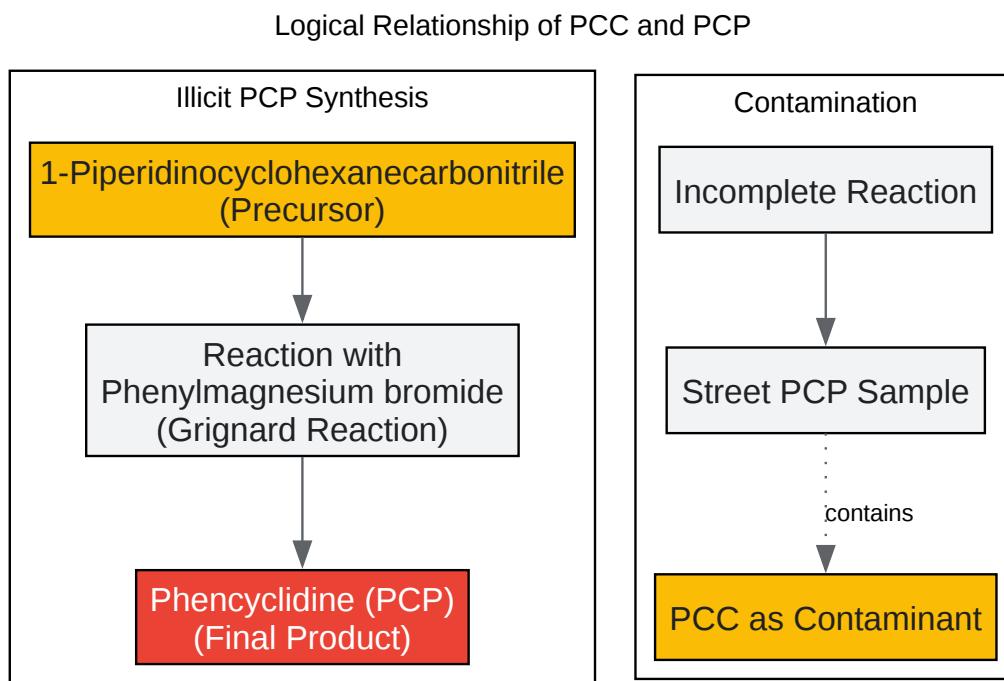
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GLC workflow for the quantitation of PCC.

Role in Phencyclidine (PCP) Synthesis

1-Piperidinocyclohexanecarbonitrile is a direct chemical intermediate in the synthesis of phencyclidine.[2] The presence of PCC in illicit PCP samples is often an indicator of an

incomplete or imperfect synthesis process.[\[2\]](#)



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Relationship between PCC, PCP synthesis, and contamination.

Spectral Information

Various spectral data are available for the characterization of **1-Piperidinocyclohexanecarbonitrile**, including ^1H NMR, ^{13}C NMR, GC-MS, and FTIR spectra. [\[2\]](#) This information is crucial for its unambiguous identification in forensic and research laboratories.

Safety and Toxicity

1-Piperidinocyclohexanecarbonitrile is classified as an irritant.[\[8\]](#) Toxicological studies have shown that PCC is a toxic compound, with an acute LD₅₀ in male Swiss Webster mice of 29.0

mg/kg (intraperitoneal), which is significantly more toxic than PCP (LD₅₀ of 79.0 mg/kg).[6] The pyrolysis of PCC, such as during smoking, can produce toxic products including cyanide.[11][12] This product is intended for research and forensic applications only and is not for human or veterinary use.[1]

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